

# Proper Disposal of VAS2870: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: VAS2870

Cat. No.: B1682188

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Ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the proper disposal of **VAS2870**, a potent NADPH oxidase (NOX) inhibitor used in various research applications. Adherence to these guidelines will help mitigate risks and ensure compliance with regulatory standards.

## Chemical and Physical Properties of VAS2870

A clear understanding of the chemical and physical properties of **VAS2870** is fundamental to its safe handling and disposal. Key data for this compound are summarized in the table below.

Property	Value
Chemical Name	7-(2-Benzoxazolylthio)-3-(phenylmethyl)-3H-1,2,3-triazolo[4,5-d]pyrimidine
Molecular Formula	C <sub>18</sub> H <sub>12</sub> N <sub>6</sub> OS[1][2][3]
Molecular Weight	360.39 g/mol [1][2][3]
CAS Number	722456-31-7[1][2][3]
Appearance	Tan solid
Solubility	Soluble in DMSO (up to 100 mM)[3]
Storage	Store at +4°C or as recommended by the supplier[2][3]

## Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **VAS2870** was not identified in the search, a representative SDS for a similar compound indicates that it may cause skin and eye irritation. Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times when handling **VAS2870**. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood. **VAS2870** is intended for laboratory research use only and is not for human or veterinary use.[1]

## Step-by-Step Disposal Procedure for VAS2870

The disposal of **VAS2870** must comply with federal, state, and local regulations for hazardous waste. The following steps provide a general guideline; however, always consult your institution's Environmental Health and Safety (EHS) department for specific protocols.

- Waste Identification and Segregation:
  - Treat all **VAS2870** waste, including pure compound, contaminated solutions, and any materials used for spill cleanup, as hazardous chemical waste.
  - Do not mix **VAS2870** waste with other incompatible waste streams. It should be segregated based on its chemical properties and your institution's waste management

guidelines.[4][5]

- Waste Collection and Storage:
  - Collect **VAS2870** waste in a designated, properly labeled, and chemically compatible container.[4][5] The container must have a secure, leak-proof closure.[4]
  - The container label should clearly identify the contents as "Hazardous Waste," list "**VAS2870**," and include the approximate concentration and quantity.[6]
  - Store the waste container in a designated satellite accumulation area within the laboratory, under the control of laboratory personnel.[4][5] This area should be inspected weekly for any signs of leakage.[5]
- Disposal of Empty Containers:
  - An empty container that previously held **VAS2870** must be decontaminated before being discarded as regular trash.
  - Triple-rinse the container with a solvent capable of dissolving **VAS2870**, such as DMSO, followed by another appropriate solvent like ethanol or acetone.[6]
  - Collect all rinsate as hazardous waste and dispose of it with the **VAS2870** chemical waste.[6]
  - After triple-rinsing, deface the original chemical label on the container before disposal.[6]
- Arranging for Waste Pickup:
  - Once the waste container is full or needs to be removed, contact your institution's EHS or hazardous waste management department to schedule a pickup.[6]
  - Do not transport hazardous waste outside of the laboratory yourself.[6]

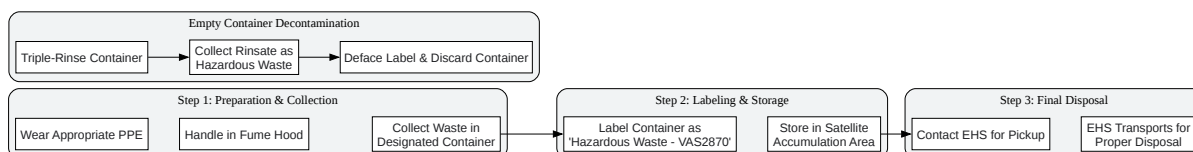
#### Prohibited Disposal Methods:

- DO NOT dispose of **VAS2870** down the sink or in any sewer drain.[4][6]

- DO NOT discard **VAS2870** in the regular trash.[4]
- DO NOT allow **VAS2870** waste to evaporate in a fume hood as a means of disposal.[6]

## Regulatory Framework

The disposal of laboratory chemical waste in the United States is primarily governed by the Resource Conservation and Recovery Act (RCRA) and regulations set forth by the Environmental Protection Agency (EPA).[4] Academic laboratories may operate under the alternative requirements of 40 CFR Part 262, Subpart K, which provides specific guidelines for managing hazardous waste in these settings.[7] It is imperative that all laboratory personnel are trained on these regulations and their institution's specific waste management plan.[4][6]



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